

# Physical properties of Dimethyl Phenylpropanol such as boiling point and solubility

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## Compound of Interest

Compound Name: *Dimethyl Phenylpropanol*

Cat. No.: *B083944*

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An In-Depth Technical Guide to the Physical Properties of 2,2-Dimethyl-3-phenylpropanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of 2,2-dimethyl-3-phenylpropanol (CAS 13351-61-6), with a focus on its boiling point and solubility. The information herein is intended to support research, development, and formulation activities.

## Core Physical Properties

2,2-Dimethyl-3-phenylpropanol is a colorless liquid that may partially solidify at room temperature.<sup>[1][2]</sup> It is recognized for its fine, floral, lily-of-the-valley fragrance note.<sup>[1][2]</sup>

## Quantitative Data Summary

The following tables summarize the key physical properties of 2,2-dimethyl-3-phenylpropanol.

Table 1: Boiling Point of 2,2-Dimethyl-3-phenylpropanol

Property	Value	Conditions	Source
Boiling Point	~251.73 °C	Atmospheric Pressure (Estimate)	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	~246 °C	Atmospheric Pressure (Estimate)	<a href="#">[4]</a>
Boiling Point	125.55 °C	0.020 bar (Reduced Pressure)	<a href="#">[5]</a>

Table 2: Solubility of 2,2-Dimethyl-3-phenylpropanol

Solvent	Solubility (g/L)	Temperature (°C)	Source
Water	1.49	20	<a href="#">[1]</a> <a href="#">[3]</a>
Water	1.09	25	<a href="#">[4]</a>
Ethanol	677.86	25	<a href="#">[4]</a>
Methanol	396.74	25	<a href="#">[4]</a>
Isopropanol	616.81	25	<a href="#">[4]</a>
n-Propanol	613.85	25	<a href="#">[4]</a>
n-Butanol	614.46	25	<a href="#">[4]</a>
Isobutanol	477.01	25	<a href="#">[4]</a>
Acetone	520.93	25	<a href="#">[4]</a>
Ethyl Acetate	479.96	25	<a href="#">[4]</a>
Toluene	168.64	25	<a href="#">[4]</a>
Acetonitrile	451.41	25	<a href="#">[4]</a>
Dimethylformamide (DMF)	438.48	25	<a href="#">[4]</a>
1,4-Dioxane	560.53	25	<a href="#">[4]</a>

## Experimental Protocols

The following sections detail generalized experimental methodologies for determining the boiling point and solubility of organic compounds like 2,2-dimethyl-3-phenylpropanol.

### Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[6][7] A common laboratory method for determining the boiling point of a small quantity of an organic liquid involves a Thiele tube or an aluminum block apparatus.[6][8]

Materials:

- Fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., aluminum block heater or Thiele tube with heating oil)
- Sample of the organic liquid

Procedure:

- A small amount of the organic liquid is placed into a fusion tube.[6]
- A capillary tube, sealed at one end, is placed into the fusion tube with the open end submerged in the liquid.[6][8]
- The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.[6]
- The entire assembly is heated slowly and uniformly.[6]
- As the temperature rises, air trapped in the capillary tube will slowly exit.
- When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[6] The temperature at this point is recorded.

## Determination of Solubility

Solubility tests are fundamental in characterizing an organic compound and can indicate the presence of polar functional groups and provide insights into molecular size.[9][10]

### Materials:

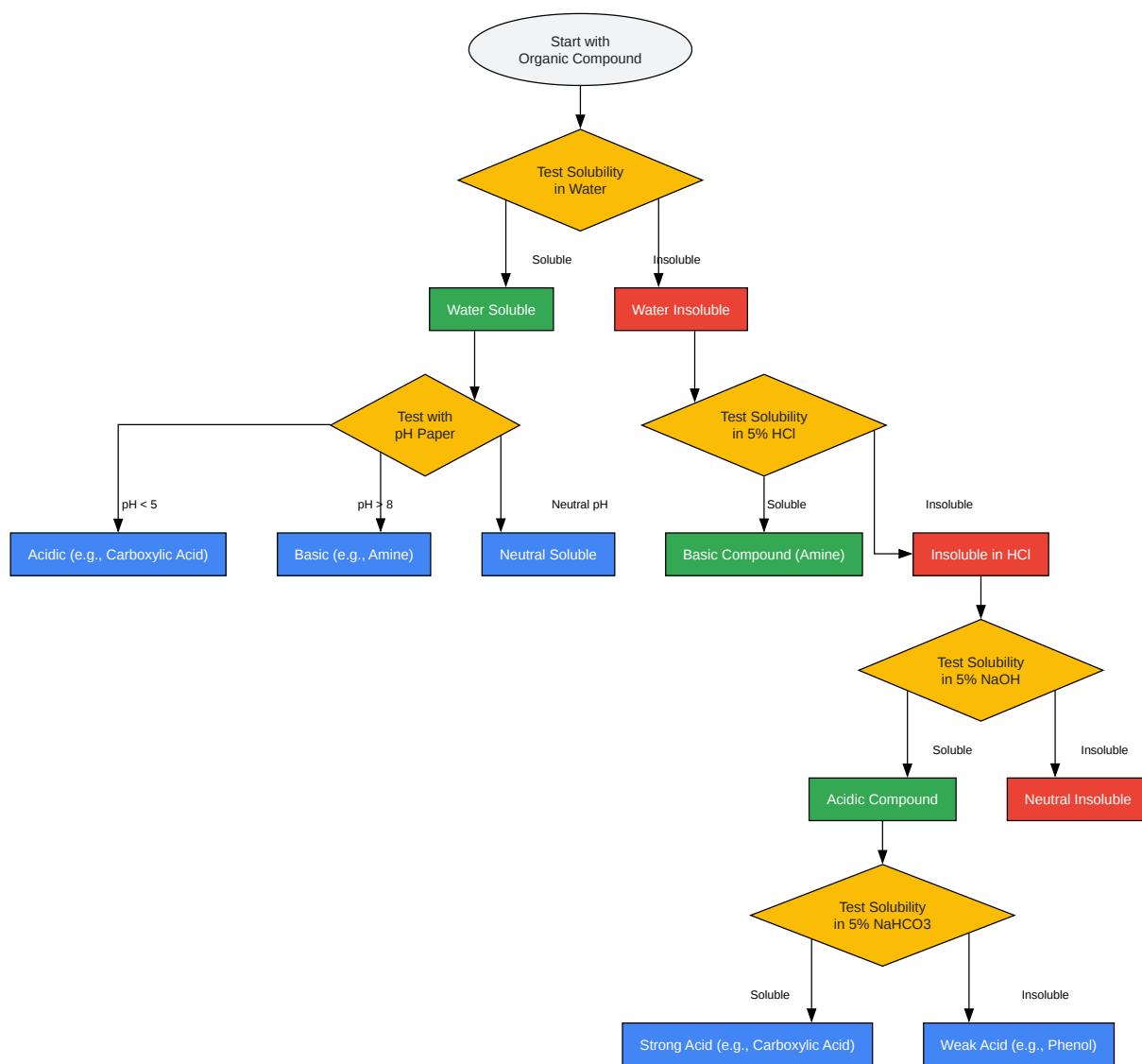
- Test tubes
- Spatula or graduated pipettes
- Vortex mixer or stirring rod
- Sample of the organic compound
- A range of solvents (e.g., water, 5% NaOH, 5% NaHCO<sub>3</sub>, 5% HCl, organic solvents)

### Procedure:

- A small, measured amount of the compound (e.g., 25 mg of solid or 0.05 mL of liquid) is placed in a test tube.[9]
- A specific volume of the chosen solvent (e.g., 0.75 mL) is added in portions.[9]
- The mixture is agitated vigorously for a set period, typically 60 seconds.[11]
- The compound is classified as "soluble" if it dissolves completely or if only a few granules remain.[11] It is deemed "insoluble" if it does not appear to dissolve.
- If the compound is soluble in water, its acidity or basicity can be tested with litmus or pH paper.[10][12]
- For water-insoluble compounds, subsequent tests in acidic (5% HCl) and basic (5% NaOH, 5% NaHCO<sub>3</sub>) solutions can reveal the presence of basic or acidic functional groups, respectively.[9][12]

## Visualized Experimental Workflow

The following diagram illustrates a typical workflow for determining the solubility characteristics of an organic compound.



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Caption: Workflow for solubility and functional group classification.

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